

1,3,7-Trihydroxy-2-prenylxanthone: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 1,3,7-Trihydroxy-2-prenylxanthone

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For Researchers, Scientists, and Drug Development Professionals

Abstract

1,3,7-Trihydroxy-2-prenylxanthone is a naturally occurring prenylated xanthone, a class of secondary metabolites known for their diverse pharmacological activities. This technical guide provides a comprehensive overview of the current scientific knowledge on **1,3,7-Trihydroxy-2-prenylxanthone**, including its chemical properties, natural sources, synthesis, and biological activities. The document summarizes available quantitative data, details relevant experimental protocols, and visualizes proposed signaling pathways to facilitate further research and drug development efforts centered on this compound. While direct experimental data for this specific xanthone is limited in some areas, this guide draws upon information from structurally related compounds to provide a thorough and insightful resource.

Introduction

Xanthenes are a class of heterocyclic compounds characterized by a dibenzo- γ -pyrone scaffold. The addition of isoprenoid units, such as a prenyl group, often enhances their lipophilicity and biological potency. **1,3,7-Trihydroxy-2-prenylxanthone**, belonging to this group, has been isolated from several plant species and has demonstrated potential as a bioactive compound. This guide aims to consolidate the existing knowledge on this molecule to serve as a foundational resource for the scientific community.

Chemical and Physical Properties

1,3,7-Trihydroxy-2-prenylxanthone is characterized by a tricyclic xanthone core with hydroxyl groups at positions 1, 3, and 7, and a prenyl (3-methylbut-2-enyl) group at position 2.

Property	Value	Reference(s)
CAS Number	20245-39-0	[1][2]
Molecular Formula	C ₁₈ H ₁₆ O ₅	[1][2]
Molecular Weight	312.32 g/mol	[1][2]
IUPAC Name	1,3,7-trihydroxy-2-(3-methylbut-2-enyl)xanthen-9-one	[2]
Appearance	Yellow solid (typical for xanthenes)	
Solubility	Soluble in methanol, ethanol, DMSO, and other organic solvents	

Natural Sources and Isolation

1,3,7-Trihydroxy-2-prenylxanthone is a secondary metabolite found in various plant species, particularly within the families Moraceae and Hypericaceae.

Plant Species	Family	Plant Part(s)	Reference(s)
Cudrania cochinchinensis	Moraceae	Roots	[3]
Garcinia paucinervis	Clusiaceae		[2]
Hypericum japonicum	Hypericaceae		[2]

General Isolation Protocol

The isolation of **1,3,7-Trihydroxy-2-prenylxanthone** from its natural sources typically involves solvent extraction followed by chromatographic separation.

Caption: General workflow for the isolation of **1,3,7-Trihydroxy-2-prenylxanthone**.

Protocol:

- **Preparation of Plant Material:** The collected plant material (e.g., roots of *Cudrania cochinchinensis*) is washed, air-dried, and ground into a fine powder.
- **Extraction:** The powdered material is extracted with a suitable organic solvent, such as methanol or ethanol, at room temperature for an extended period. The process is often repeated multiple times to ensure exhaustive extraction. The solvent is then evaporated under reduced pressure to yield a crude extract.
- **Solvent Partitioning:** The crude extract is suspended in water and sequentially partitioned with solvents of increasing polarity, such as n-hexane, ethyl acetate, and n-butanol, to separate compounds based on their polarity. Prenylated xanthenes are typically enriched in the ethyl acetate fraction.
- **Chromatographic Separation:** The ethyl acetate fraction is subjected to column chromatography on silica gel, eluting with a gradient of n-hexane and ethyl acetate. Fractions are collected and monitored by thin-layer chromatography (TLC).
- **Final Purification:** Fractions containing the target compound are combined and may require further purification by preparative TLC or high-performance liquid chromatography (HPLC) to yield pure **1,3,7-Trihydroxy-2-prenylxanthone**.

Chemical Synthesis

While a specific synthesis protocol for **1,3,7-Trihydroxy-2-prenylxanthone** is not readily available in the literature, a general method for the C-prenylation of a 1,3,7-trihydroxyxanthone core can be proposed based on the synthesis of similar compounds.^[4]

Caption: Proposed synthetic route for **1,3,7-Trihydroxy-2-prenylxanthone**.

Protocol:

- **Dissolution of Xanthone:** 1,3,7-Trihydroxyxanthone is dissolved in a suitable solvent such as methanol or acetone.
- **Addition of Base:** A base, such as potassium hydroxide (KOH), is added to the solution to deprotonate the hydroxyl groups, forming phenoxide ions.
- **Addition of Prenylating Agent:** Prenyl bromide is added dropwise to the reaction mixture.
- **Reaction:** The reaction is stirred at room temperature for several hours to allow for the electrophilic substitution of the prenyl group onto the xanthone ring, preferentially at the electron-rich C-2 position.
- **Workup and Purification:** The reaction mixture is acidified and extracted with an organic solvent. The organic layer is then washed, dried, and concentrated. The crude product is purified by column chromatography to yield **1,3,7-Trihydroxy-2-prenylxanthone**.^[4]

Biological Activities and Mechanisms of Action

1,3,7-Trihydroxy-2-prenylxanthone and related compounds exhibit a range of biological activities.

Antibacterial Activity

This compound has shown activity against vancomycin-resistant enterococci (VRE).

Bacterial Strain	MIC (Minimum Inhibitory Concentration)	Reference(s)
Enterococcus faecalis (VRE)	6.25 mg/mL	[1] [3] [5]
Enterococcus faecium (VRE)	6.25 mg/mL	[1] [3] [5]
Enterococcus gallinarum (VRE)	6.25 mg/mL	[1] [3] [5]

Experimental Protocol: Broth Microdilution Method for MIC Determination

- Preparation of Inoculum: A standardized bacterial suspension (e.g., 0.5 McFarland standard) is prepared from a fresh culture of the test organism.
- Preparation of Compound Dilutions: A series of twofold dilutions of **1,3,7-Trihydroxy-2-prenylxanthone** are prepared in a 96-well microtiter plate containing a suitable broth medium.
- Inoculation: Each well is inoculated with the bacterial suspension.
- Incubation: The plate is incubated at the optimal temperature for the growth of the test organism for 18-24 hours.
- Determination of MIC: The MIC is determined as the lowest concentration of the compound that completely inhibits visible bacterial growth.

Anticancer Activity (Inferred from Related Compounds)

While specific anticancer data for **1,3,7-Trihydroxy-2-prenylxanthone** is not available, other trihydroxy- and tetrahydroxyxanthenes have demonstrated cytotoxic effects against various cancer cell lines.[6] The prenyl group is generally considered to enhance the anticancer activity of xanthenes.

Cell Line	Compound	IC ₅₀ (μM)	Reference(s)
HepG2 (Liver)	1,3,6,7-Tetrahydroxyxanthone	23.7	[6]
HepG2 (Liver)	1,3,6,8-Tetrahydroxyxanthone	9.18	[6]

Anti-inflammatory Activity (Proposed Mechanism)

Structurally similar prenylated xanthenes have been shown to exert anti-inflammatory effects by modulating key inflammatory signaling pathways, such as the NF-κB and MAPK pathways. [7] It is plausible that **1,3,7-Trihydroxy-2-prenylxanthone** shares a similar mechanism.

Caption: Proposed inhibition of the NF-κB signaling pathway.

Neuroprotective Effects (Proposed Mechanism)

The non-prenylated parent compound, 1,3,7-trihydroxyxanthone, has been shown to stimulate the expression of neurotrophic factors via cAMP- and ERK-dependent pathways. Additionally, other prenylated xanthenes have demonstrated neuroprotective properties. It is hypothesized that **1,3,7-Trihydroxy-2-prenylxanthone** may also possess neuroprotective effects through similar mechanisms.

Caption: Proposed stimulation of neurotrophic factor expression.

Conclusion and Future Directions

1,3,7-Trihydroxy-2-prenylxanthone is a promising natural product with demonstrated antibacterial activity. While its full pharmacological profile is yet to be elucidated, evidence from structurally similar compounds suggests its potential as an anticancer, anti-inflammatory, and neuroprotective agent. Further research is warranted to:

- Quantify the anticancer, anti-inflammatory, and neuroprotective effects of **1,3,7-Trihydroxy-2-prenylxanthone** through rigorous in vitro and in vivo studies.
- Elucidate the specific molecular mechanisms underlying its biological activities, including the identification of direct protein targets and the confirmation of its effects on signaling pathways.
- Optimize the chemical synthesis of **1,3,7-Trihydroxy-2-prenylxanthone** to enable the generation of analogues with improved potency and selectivity.
- Evaluate the pharmacokinetic and toxicological properties of the compound to assess its potential as a therapeutic candidate.

This technical guide serves as a solid foundation for these future investigations, which will be crucial in unlocking the full therapeutic potential of this and other related prenylated xanthenes.

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